

### Application Notes and Protocols for the Determination of Disinfectants Using Potassium Indigotrisulfonate

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Compound of Interest		
Compound Name:	Potassium indigotrisulfonate	
Cat. No.:	B1211095	Get Quote

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These application notes provide a comprehensive overview of the use of **potassium indigotrisulfonate** for the quantitative determination of disinfectants, with a primary focus on ozone. The reaction of **potassium indigotrisulfonate** with other disinfectants, such as chlorine, is addressed in the context of interference and mitigation.

## Application Note 1: Determination of Aqueous Ozone Principle

The determination of ozone in aqueous solutions using **potassium indigotrisulfonate** is a widely accepted and standardized colorimetric method, often referred to as the "Indigo Method".[1][2] In an acidic solution (pH < 4), ozone rapidly and stoichiometrically reacts with the blue **potassium indigotrisulfonate** dye.[3][4] This reaction leads to the oxidative cleavage of the central carbon-carbon double bond of the indigo dye, resulting in the formation of colorless products.[5][6] The decrease in the absorbance of the solution at 600 nm is directly proportional to the initial concentration of ozone.[5][7][8]

The high selectivity and the instantaneous nature of the reaction make this method robust for various water matrices, including drinking water, wastewater, and bottled water.[3][4][9]



#### **Quantitative Data Summary**

The following table summarizes the key quantitative parameters for the determination of ozone using the indigo method.

Parameter	Value	Notes
Wavelength of Maximum Absorbance (λmax)	600 nm	The absorbance of the blue indigo dye is measured at this wavelength.[7][10]
Molar Absorptivity (ε)	~20,000 M <sup>-1</sup> cm <sup>-1</sup>	This value can vary slightly depending on the purity of the reagent.[1][4]
Stoichiometry (Ozone:Indigo)	1:1	One mole of ozone reacts with one mole of potassium indigotrisulfonate.
Detection Limit	2 μg/L	For high-quality spectrophotometers and long path length cells.[3][11]
Practical Quantitation Limit	10 - 20 μg/L	A realistic lower limit for routine measurements.[11]
Linear Range	Varies with reagent concentration	Typically up to 0.5 mg/L or higher with appropriate reagent concentration and path length.[11]
Relative Error	< 5%	Can be reduced to 1% in laboratory settings with careful technique.[3]

#### **Interferences**

The Indigo Method is relatively selective for ozone.[9] However, other strong oxidizing agents can interfere.



- Chlorine: This is a common interferent that can also bleach the indigo dye, although at a slower rate than ozone.[1][4] The interference from chlorine (up to 10 ppm) can be effectively masked by adding malonic acid to the reagent formulation.[1][2][4][9]
- Manganese (Oxidized Forms): Oxidized forms of manganese, such as permanganate, can cause a positive interference.[9] If the presence of oxidized manganese is suspected, a blank can be prepared by adding glycine to a separate sample aliquot to selectively destroy the ozone before adding the indigo reagent. The absorbance difference between the sample and the glycine-treated blank gives the true ozone concentration.[1][4]
- Bromine and Iodine: These halogens will interfere positively.[9]
- Peroxides: Hydrogen peroxide and organic peroxides decolorize the indigo reagent very slowly and generally do not interfere if the measurement is performed promptly after reagent addition.[3]

# Experimental Protocol: Determination of Aqueous Ozone (Adapted from APHA Standard Method 4500-O3 B)

#### Reagents

- Indigo Stock Solution: In a 1 L volumetric flask, dissolve 0.25 g of potassium indigotrisulfonate (CAS 67627-18-3) in approximately 500 mL of deionized water. Add 1 mL of concentrated phosphoric acid and 10 g of sodium dihydrogen phosphate. Dilute to the mark with deionized water. This solution is stable for several months when stored in the dark.
   [5]
- Indigo Reagent: In a 1 L volumetric flask, add 100 mL of the indigo stock solution, 10 g of sodium dihydrogen phosphate, and 7 mL of concentrated phosphoric acid. Dilute to the mark with deionized water. This reagent should be prepared fresh weekly or when its absorbance at 600 nm decreases to less than 80% of its initial value.[11]
- Malonic Acid Reagent (for chlorine interference): Dissolve 5 g of malonic acid in 100 mL of deionized water. The indigo reagent can be formulated with malonic acid to prevent interference from up to 10 ppm of chlorine.[9][11]



#### Instrumentation

- Spectrophotometer or a filter photometer capable of measuring absorbance at 600 nm, with a light path of 1 cm or longer.
- Volumetric flasks, pipettes, and other standard laboratory glassware.

#### **Procedure**

- Sample Collection: Due to the instability of ozone, samples must be analyzed immediately and handled with minimal agitation to prevent off-gassing.[3][9][10]
- Blank Preparation: To a 100 mL volumetric flask, add 10.0 mL of the Indigo Reagent. Dilute to the mark with deionized water.
- Sample Preparation: To a second 100 mL volumetric flask, add 10.0 mL of the Indigo Reagent.
- Measurement: Carefully fill the second volumetric flask to the mark with the water sample.
   Mix rapidly by inversion.
- Within 4 hours, measure the absorbance of both the blank and the sample at 600 nm. Use the deionized water to zero the spectrophotometer.
- The absorbance of the blank should be between 0.15 and 0.20 for a 1 cm path length.

#### Calculation

The concentration of ozone is calculated using the following formula:

Ozone (mg/L) =  $(\Delta A)$  / (f × b × V)

#### Where:

- $\Delta A = Difference$  in absorbance between the blank and the sample.
- f = 0.42 (a factor representing the sensitivity of the indigo reagent).
- b = Path length of the spectrophotometer cell in cm.



• V = Volume of the sample in mL.

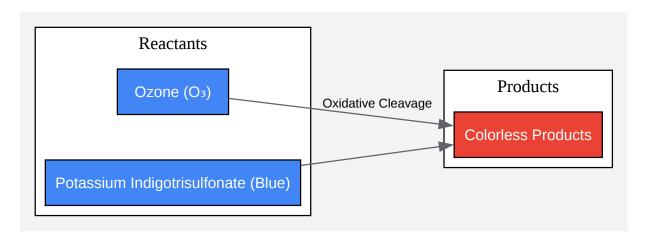
### **Application Note 2: Interaction with Other Disinfectants**

**Potassium indigotrisulfonate** is not recommended for the direct quantitative determination of disinfectants such as chlorine, hypochlorite, or chlorine dioxide due to a lack of established, validated methods. Its reaction with these oxidants is primarily considered an interference in the context of ozone measurement.

- Chlorine and Hypochlorite: These species react with and decolorize potassium
  indigotrisulfonate, which would lead to a false positive result for ozone. As mentioned, this
  interference can be effectively masked with malonic acid in the reagent formulation for the
  ozone test.[1][9]
- Chlorine Dioxide: While a strong oxidant, specific and validated protocols for its
  determination using potassium indigotrisulfonate are not readily available in the scientific
  literature.

For the determination of free and total chlorine, methods based on DPD (N,N-diethyl-p-phenylenediamine) are the industry standard. For chlorine dioxide, amperometric titration or DPD-based methods with specific masking agents are commonly employed.

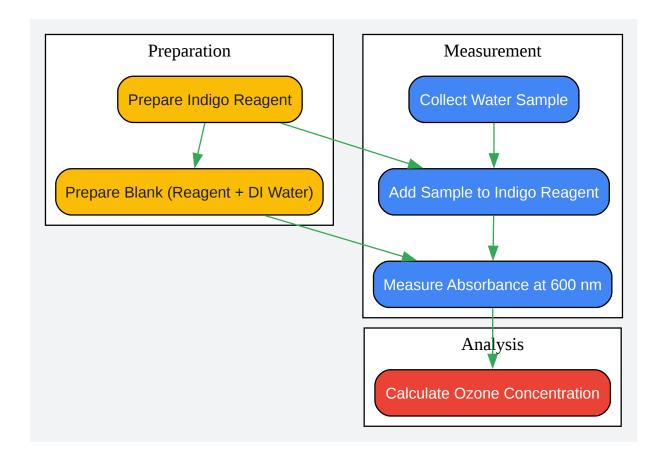
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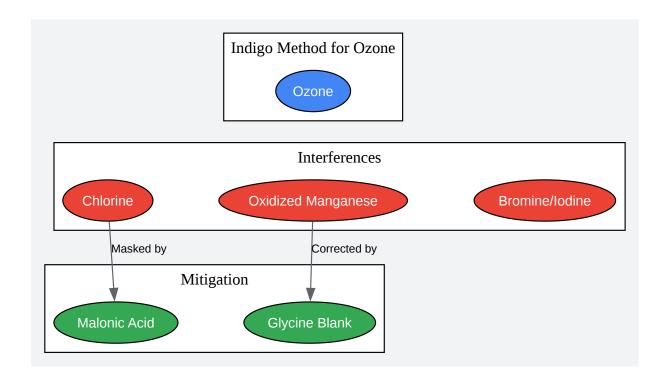
Caption: Reaction of Ozone with Potassium Indigotrisulfonate.



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Caption: Workflow for Ozone Determination via the Indigo Method.





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Caption: Interferences and Mitigation in the Indigo Method.

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